

# Safety and Handling of 3-(Bromomethyl)azetidine: A Technical Guide

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## Compound of Interest

Compound Name: 3-(Bromomethyl)azetidine

Cat. No.: B15306718

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **3-(bromomethyl)azetidine** and its derivatives. Due to the limited availability of a specific Safety Data Sheet (SDS) for the parent compound, this document extrapolates critical safety information from the SDSs of its commonly used N-protected analogues, including 1-Boc-**3-(bromomethyl)azetidine** and 1-Benzyl-**3-(bromomethyl)azetidine**. Researchers should handle **3-(bromomethyl)azetidine** and its derivatives with extreme caution, assuming they possess similar or potentially greater hazards than their analogues.

## Hazard Identification and Classification

Based on the available data for its derivatives, **3-(bromomethyl)azetidine** is anticipated to be a hazardous substance. The primary hazards include irritation to the skin, eyes, and respiratory system.

GHS Hazard Classification (Inferred)

Hazard Class	Hazard Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

## Hazard Statements (Inferred)

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Signal Word (Inferred): Warning[1]

## Physical and Chemical Properties

Quantitative data for the parent **3-(bromomethyl)azetidine** is not readily available. The following table summarizes the known physical and chemical properties of a common derivative, **1-Boc-3-(bromomethyl)azetidine**, to provide an indication of its general characteristics.

Property	Value (for 1-Boc-3-(bromomethyl)azetidine)
Molecular Formula	C <sub>9</sub> H <sub>16</sub> BrNO <sub>2</sub>
Molecular Weight	250.13 g/mol [2]
Appearance	Off-white solid[2]
Melting Point	38-40 °C
Boiling Point	281.2 ± 13.0 °C (Predicted)[2]
Solubility	Sparingly soluble in water (0.83 g/L at 25°C)[2] [3]
Storage Temperature	2-8°C under an inert atmosphere[4]

## Exposure Controls and Personal Protection

To minimize exposure, all work with **3-(bromomethyl)azetidine** and its derivatives should be conducted in a well-ventilated chemical fume hood.[1] Appropriate personal protective equipment (PPE) is mandatory.

## Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and appropriate footwear.
Respiratory Protection	For operations with a risk of generating dusts or aerosols, a NIOSH-approved respirator with an appropriate cartridge is recommended.

## Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of the compound and ensure the safety of laboratory personnel.

### General Handling Precautions

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Use only in a well-ventilated area or outdoors.[\[1\]](#)
- Keep away from sources of ignition.[\[1\]](#)

### Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible substances such as strong oxidizing agents.
- For long-term storage, refrigeration at 2-8°C under an inert atmosphere is recommended.[\[4\]](#)

## First Aid Measures

In the event of exposure, immediate action is critical. The following first aid measures are based on the recommendations for analogous compounds.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. <a href="#">[1]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. <a href="#">[1]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. <a href="#">[1]</a>

## Accidental Release Measures

In case of a spill, follow these procedures to mitigate the hazard:

- **Personal Precautions:** Evacuate the area and ensure adequate ventilation. Wear appropriate personal protective equipment as outlined in Section 3.
- **Containment and Cleanup:** Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite). Collect the absorbed material into a suitable container for disposal.
- **Environmental Precautions:** Prevent the material from entering drains, sewers, or waterways.  
[\[1\]](#)

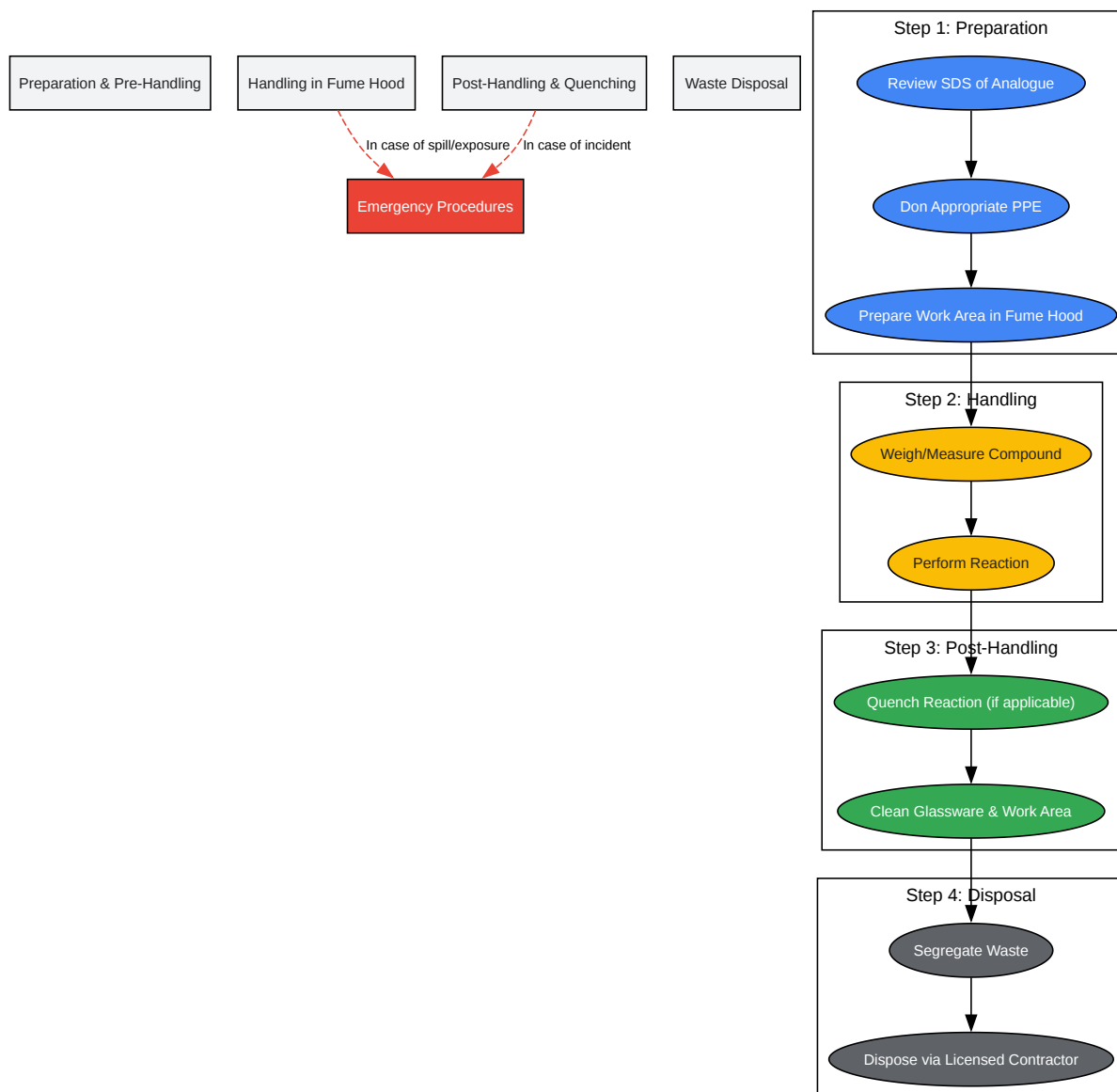
## Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

## Experimental Workflow

The following diagram illustrates a general workflow for the safe handling of **3-(bromomethyl)azetidine** and its derivatives in a laboratory setting.

## General Workflow for Handling 3-(Bromomethyl)azetidine Derivatives

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